

Personal protective equipment for handling 3-Bromofuran-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromofuran-2-carboxylic acid

Cat. No.: B083321

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Essential Safety and Handling Guide for 3-Bromofuran-2-carboxylic Acid

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromofuran-2-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

Chemical Identifier:

- Name: **3-Bromofuran-2-carboxylic acid**
- CAS Number: 14903-90-3
- Molecular Formula: $C_5H_3BrO_3$

Hazard Identification and Classification

3-Bromofuran-2-carboxylic acid is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.^[1]

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Signal Word: Warning^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **3-Bromofuran-2-carboxylic acid**. The following table outlines the required equipment.

| Body Part | Required PPE | Specifications and Remarks |
|-------------|--|--|
| Eyes/Face | Safety goggles and face shield | Goggles must be tight-sealing. A face shield should be worn over goggles, especially when there is a risk of splashing.[2][3] |
| Skin | Chemical-resistant gloves and lab coat | Durable plastic or rubber gloves are essential.[2] Nitrile or neoprene gloves are generally recommended for handling corrosive organic acids, but always consult the glove manufacturer's compatibility chart. A full-length lab coat must be worn and buttoned. |
| Respiratory | NIOSH/MSHA approved respirator | Required when working outside of a certified chemical fume hood, if dust or aerosols may be generated, or if experiencing respiratory irritation.[4][5] Use a respirator with a filter appropriate for organic vapors and acid gases. |
| Footwear | Closed-toe shoes | Shoes must be made of a material that resists chemical penetration.[2] |

Operational and Handling Plan

A systematic approach is crucial for the safe handling of **3-Bromofuran-2-carboxylic acid**.

1. Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3]

2. Handling Procedures:

- Before use, inspect the container for any damage or leaks.
- Avoid creating dust when handling the solid form.
- When preparing solutions, always add the acid to the solvent slowly; never the other way around to avoid splashing.[3][4]
- Use compatible containers, such as glass or corrosion-resistant plastic, for transfers and storage.[3][7]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6][8]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.[3][8]
- Keep containers tightly closed.
- Store below eye level to minimize the risk of spills to the face and eyes.[4]

Emergency and Disposal Plan

1. Spill Response:

- Small Spills:
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand, vermiculite, or a commercial acid spill neutralizer.
- Sweep up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with a suitable decontaminating agent.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.

2. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, seek medical attention.[\[8\]](#)[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

3. Disposal Plan:

- All waste containing **3-Bromofuran-2-carboxylic acid** must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[\[8\]](#)

Experimental Protocols

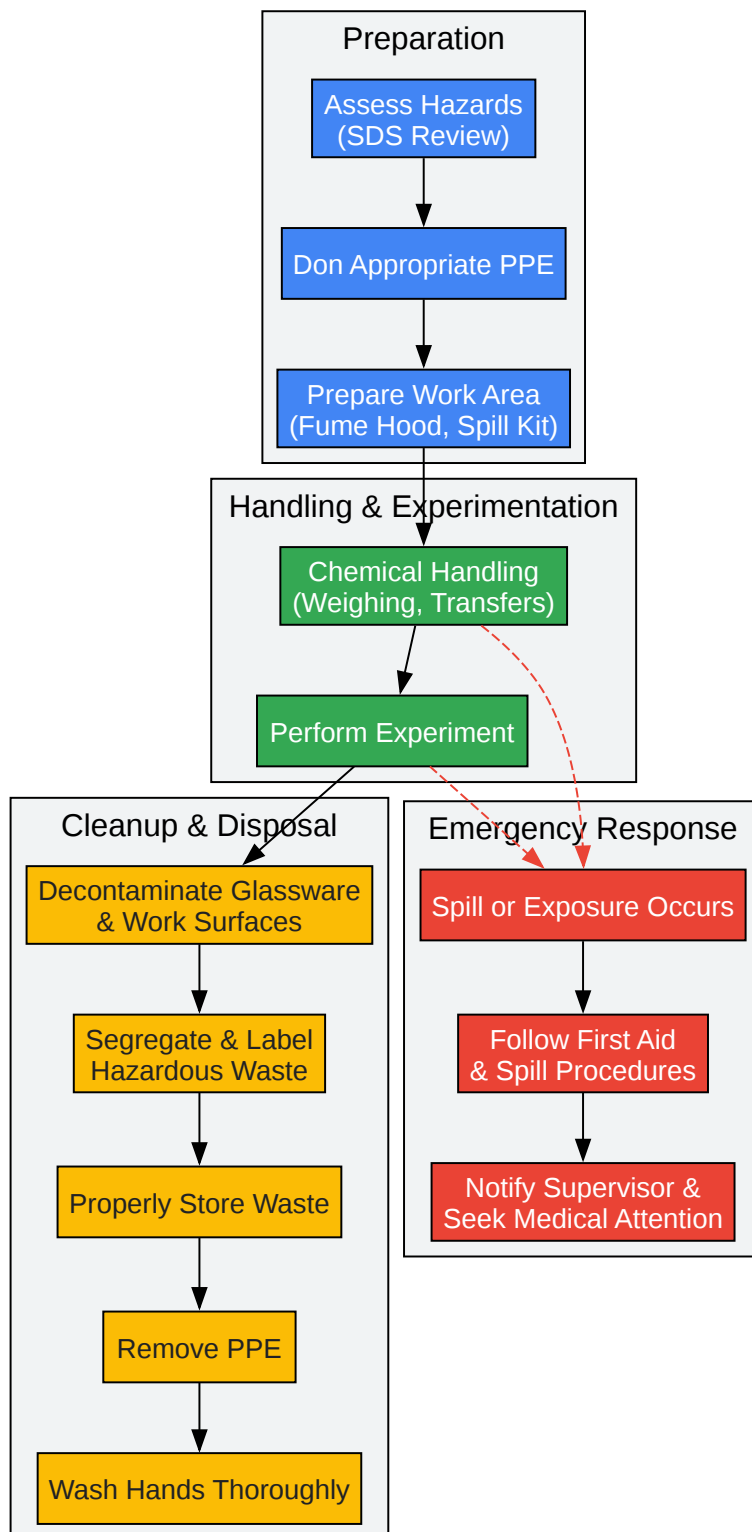
Cited Experiment: Synthesis of **3-Bromofuran-2-carboxylic acid** from 3-bromofuran-2-carbaldehyde[[11](#)]

Methodology:

- A solution of tert-butanol (250 mL) containing 3-bromofuran-2-carboxaldehyde (25.0 g) and 2-methyl-2-butene (45.4 mL) is prepared.
- A mixed solution of 80% sodium chlorite (40.5 g) and sodium dihydrogen phosphate (51.5 g) in water (350 mL) is prepared separately.
- The mixed solution from step 2 is added slowly and dropwise at room temperature to the solution from step 1.
- The reaction mixture is stirred overnight.
- The mixture is then acidified by the addition of 1 M hydrochloric acid (300 mL).
- The product is extracted with ethyl acetate. The organic phase is washed with saturated brine and dried over anhydrous magnesium sulfate.
- The solvent is concentrated under reduced pressure.
- The residue is washed with a hexane/ethyl acetate mixture (5/1, v/v) and recrystallized to yield the final product.

Visual Workflow

Safe Handling Workflow for 3-Bromofuran-2-carboxylic Acid



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Caption: Logical workflow for the safe handling of **3-Bromofuran-2-carboxylic acid**.

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